

1-Docosanol: Application Notes and Protocols for Herpes Simplex Virus (HSV) Research

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Compound of Interest

Compound Name: 1-Docosanol

Cat. No.: B7790653

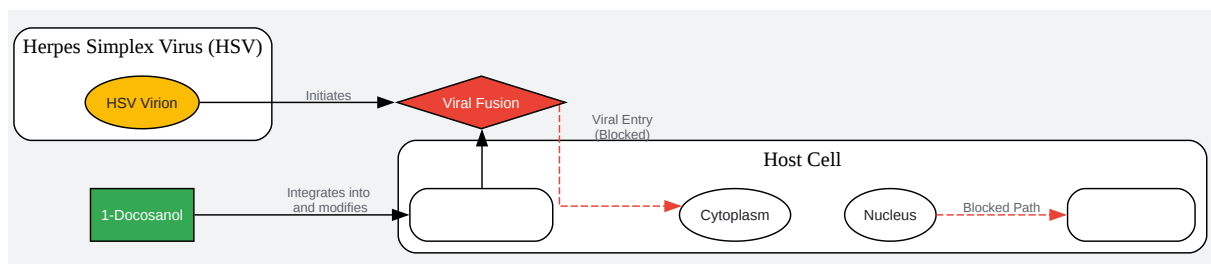
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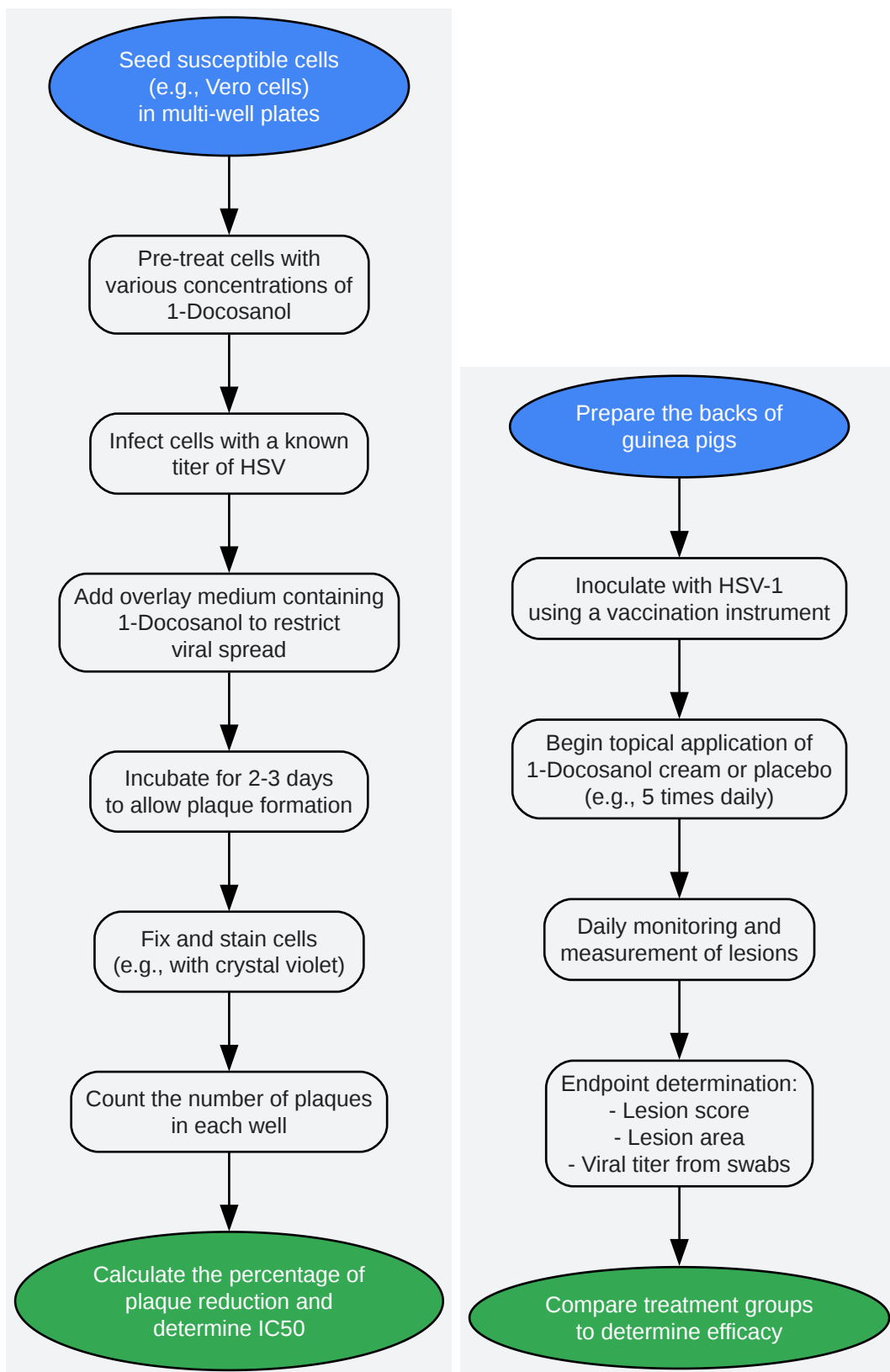
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **1-docosanol** in Herpes Simplex Virus (HSV) research. **1-Docosanol**, a 22-carbon saturated aliphatic alcohol, is the active ingredient in the over-the-counter topical treatment for recurrent herpes labialis. Its unique mechanism of action, which involves the inhibition of viral entry, makes it a valuable tool for studying HSV infection and developing novel antiviral strategies.

Mechanism of Action

1-Docosanol's primary antiviral activity stems from its ability to inhibit the fusion between the lipid envelope of HSV and the host cell's plasma membrane. This action effectively blocks the virus from entering the host cell and initiating its replication cycle. Unlike many antiviral drugs that target viral DNA synthesis, **1-docosanol**'s mechanism is host-cell oriented. The lipophilic **1-docosanol** is thought to integrate into the host cell membrane, altering its fluidity and structure. This alteration renders the membrane less permissive to the conformational changes in viral glycoproteins that are necessary for fusion, thus creating a barrier to viral entry. A key advantage of this mechanism is the reduced likelihood of the development of drug-resistant viral strains.





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